

Methyl 2-bromo-4-hydroxybenzoate: Laboratory Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: *Methyl 2-bromo-4-hydroxybenzoate*

CAS No.: *101085-03-4*

Cat. No.: *B3030892*

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Executive Safety Snapshot

Methyl 2-bromo-4-hydroxybenzoate is a halogenated phenolic ester commonly used as an intermediate in pharmaceutical synthesis.[1] Its disposal requires strict adherence to halogenated waste protocols.[1][2] Unlike standard organic waste, the presence of the bromine atom necessitates specific incineration conditions to prevent the release of corrosive hydrogen bromide (HBr) gas.

Critical Hazard Profile:

Property	Designation	Operational Implication
Chemical Class	Halogenated Organic Solid	MUST be segregated from non-halogenated solvents. [1]
Toxicity	Acute Tox. 3 (Oral)	High toxicity; avoid dust generation during transfer.[1]
Environmental	Aquatic Chronic 2/3	Zero tolerance for drain disposal.[1]

| Reactivity | Incompatible with Oxidizers | Do not co-mingle with nitric acid or peroxides in waste streams.[1][3] |

The Core Directive: The Segregation Logic[1]

Why Segregation Matters: Standard laboratory incinerators often operate without the acid-gas scrubbers required for halogenated compounds.[1] If **Methyl 2-bromo-4-hydroxybenzoate** is disposed of in a "General Organic" stream, its combustion releases HBr, which corrodes incinerator infrastructure and violates EPA/local emissions standards.[1]

The Golden Rule:

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"If it has a halogen (F, Cl, Br, I), it goes in the Halogenated Waste Stream."

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Waste

Applicable for: Expired reagents, contaminated spatulas, weighing boats, and filter cakes.

- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk for solids.[1]

- Labeling:
 - Affix a hazardous waste label before adding waste.[\[1\]](#)[\[2\]](#)
 - Mandatory Fields: Full Chemical Name ("**Methyl 2-bromo-4-hydroxybenzoate**"), Hazard Checkbox ("Toxic"), and Constituent Tag ("Halogenated Organic Solid").
- Transfer:
 - Wear nitrile gloves and safety goggles.[\[1\]](#)
 - Transfer solid waste inside a fume hood to capture potential dust.[\[1\]](#)
 - Do not dissolve the solid in solvent just to dispose of it; this increases waste volume and cost unnecessarily.[\[1\]](#)
- Sealing: Ensure the lid is screw-tight. Parafilm is not a secondary seal for waste containers; use proper caps.[\[1\]](#)

Scenario B: Disposal of Reaction Mixtures (Solutions)

Applicable for: Mother liquors, reaction solvents, and washings.

- Solvent Compatibility Check:
 - If the compound is dissolved in a non-halogenated solvent (e.g., Methanol, Ethyl Acetate), the entire mixture is now classified as Halogenated Waste.
 - Reasoning: Even trace amounts of halogens contaminate the bulk solvent stream.[\[1\]](#)
- Accumulation:
 - Pour into the carboy designated "Halogenated Organic Solvents."[\[1\]](#)
 - Never fill beyond the shoulder of the carboy (leave 10% headspace for expansion).[\[1\]](#)
- Log Entry:

- Record the volume and the specific concentration of **Methyl 2-bromo-4-hydroxybenzoate** on the waste log sheet attached to the carboy.^[1]

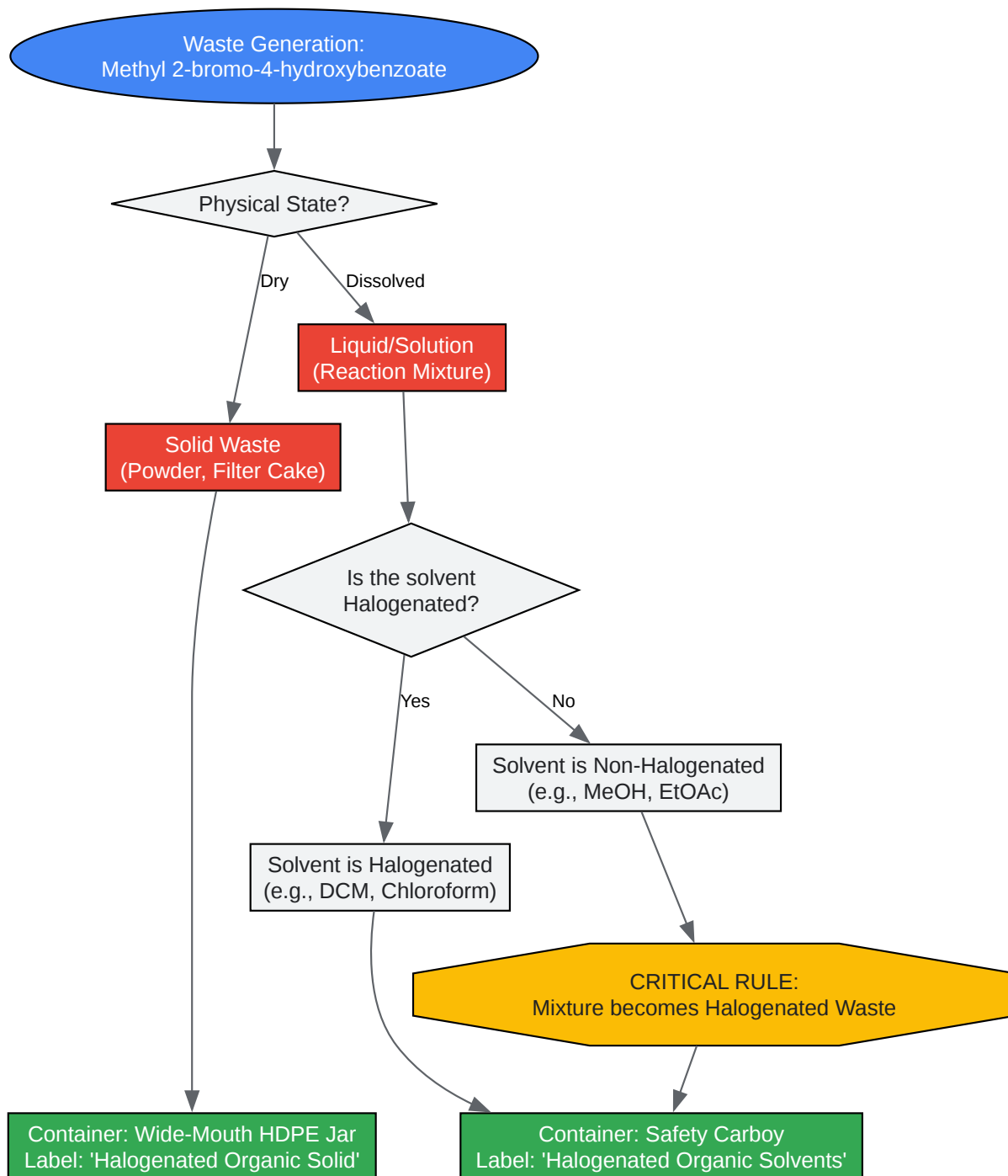
Spill Management Protocol

Immediate Action: Isolate the area. If the spill exceeds 50g or is outside a fume hood, evacuate and contact EHS.^[1]

Spill Type	Cleanup Procedure
Dry Solid Spill	1. Dampen a paper towel with water (prevents dust dispersal). ^[1] Gently wipe inward from the spill perimeter. ^[1] Place used towels in a sealable bag. ^[1] Dispose of bag in Halogenated Solid Waste.
Solution Spill	1. Cover with an inert absorbent (Vermiculite or chemically treated pads). ^[1] Wait 5 minutes for absorption. ^[1] Scoop into a temporary container. ^[1] Label as "Debris from Halogenated Spill" and request pickup.

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the critical decision pathways for disposing of **Methyl 2-bromo-4-hydroxybenzoate** to ensure regulatory compliance.



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Figure 1: Decision logic for segregating **Methyl 2-bromo-4-hydroxybenzoate** waste streams. Note that mixing with non-halogenated solvents irreversibly classifies the entire volume as halogenated waste.

Regulatory & Compliance Context

RCRA Classification (USA): While **Methyl 2-bromo-4-hydroxybenzoate** is not explicitly P-listed or U-listed by specific name in 40 CFR 261.33, it is regulated under the "Cradle-to-Grave" principle.^[1]

- Characteristic Waste: If dissolved in flammable solvents, it carries the D001 (Ignitable) code. ^[1]
- Halogenated Solvents (F-List): If mixed with >10% spent halogenated solvents (e.g., Methylene Chloride), it falls under F002.^{[1][4][5][6]}

Global Harmonization (GHS): Ensure your waste labels reflect the GHS classification found on the Safety Data Sheet (SDS), specifically the Skull and Crossbones (Acute Toxicity) and Environment (Aquatic Toxicity) pictograms.

References

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